

Application Notes and Protocols for SBP-2 Reporters in Living Cells

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Compound of Interest

Compound Name: SBP-2

Cat. No.: B15142019

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Introduction

The Streptavidin-Binding Peptide 2 (**SBP-2**) tag is a versatile tool for studying protein dynamics in living cells. This short peptide tag (38 amino acids, with a minimal functional core of 25 amino acids) exhibits a high affinity for streptavidin, enabling a wide range of applications from protein purification to live-cell imaging and tracking.^[1] The strong, yet reversible, interaction with streptavidin allows for the precise control and visualization of **SBP-2** tagged proteins.

These application notes provide detailed protocols for the effective use of **SBP-2** reporters in living cells, covering applications such as cell surface protein imaging, protein internalization assays, and the Retention Using Selective Hooks (RUSH) system for synchronizing and visualizing protein trafficking.

Quantitative Data Summary

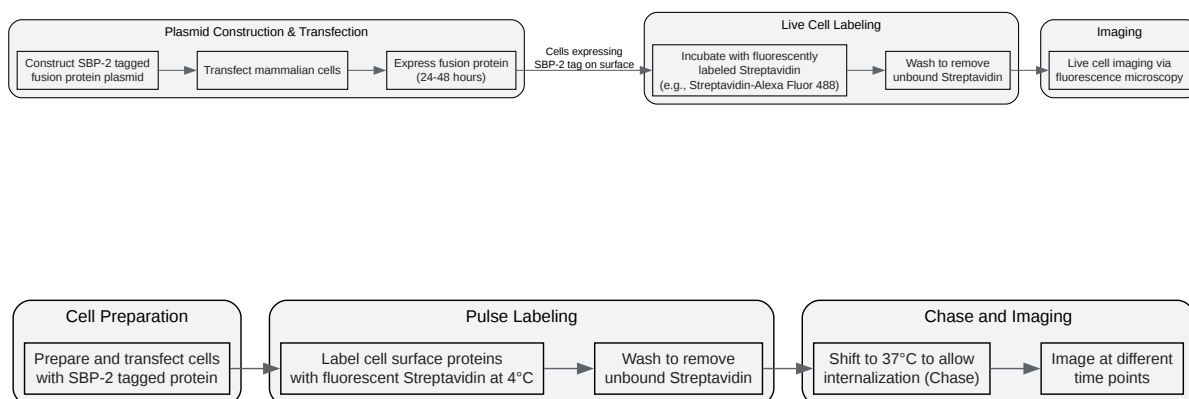
For ease of comparison, the following table summarizes key quantitative parameters associated with the SBP-tag system.

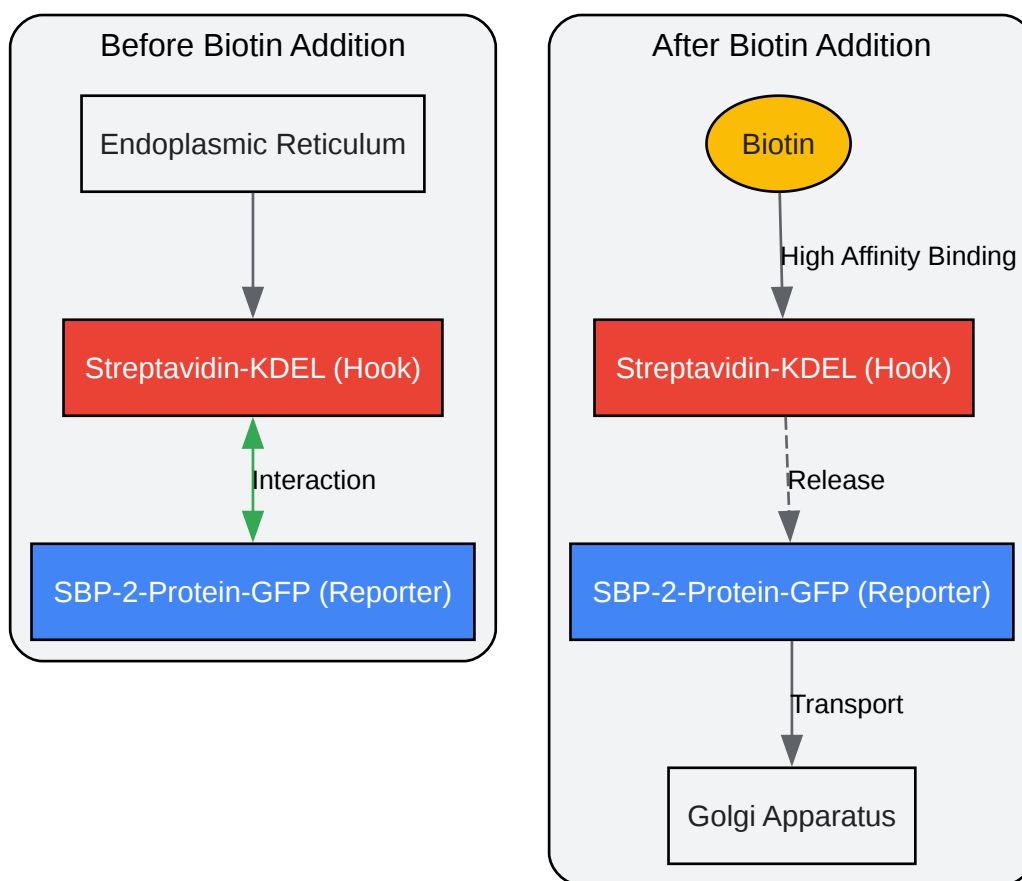
Parameter	Value	Reference
Binding Affinity (Kd)		
SBP-Tag to Streptavidin	2.5 nM	[1]
SBP-Tag2 to Streptavidin	~2.5 - 4.9 nM	[2]
Size		
Full-length SBP-Tag	38 amino acids	[1]
SBP-Tag2 (minimal functional tag)	25 amino acids	[2]
Binding Stoichiometry		
SBP-Tag per Streptavidin tetramer	2 molecules	[2]

Application 1: Imaging of SBP-2 Tagged Cell Surface Proteins

This protocol describes the visualization of **SBP-2** tagged proteins expressed on the plasma membrane of living cells using fluorescently labeled streptavidin.

Experimental Workflow





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References

- 1. Retention Using Selective Hooks (RUSH) Cargo Sorting Assay for Live-cell Vesicle Tracking in the Secretory Pathway Using HeLa Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The structure of the SBP-Tag–streptavidin complex reveals a novel helical scaffold bridging binding pockets on separate subunits - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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